1H NMR Characterization of 2-(Pyrimidin-5-yloxy)ethanol: A Comparative Analytical Guide

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Compound of Interest

Compound Name: *2-(Pyrimidin-5-yloxy)ethanol*

Cat. No.: *B8777839*

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Introduction: The Criticality of Regioisomer Confirmation

In drug discovery, the pyrimidine scaffold is ubiquitous, serving as a core pharmacophore in kinase inhibitors and nucleoside analogs. **2-(Pyrimidin-5-yloxy)ethanol** (CAS 59721-28-7) represents a specific structural challenge: the distinction between the 5-yloxy and 2-yloxy isomers. These regioisomers often co-elute in synthesis but possess vastly different biological activities.

This guide provides a definitive analytical protocol for characterizing **2-(Pyrimidin-5-yloxy)ethanol** using Proton Nuclear Magnetic Resonance (

H NMR). Unlike generic spectral lists, this document focuses on comparative analysis—distinguishing the target molecule from its likely impurities and selecting the optimal solvent system for structural validation.

Strategic Protocol Design: Solvent Selection

The choice of solvent is not merely about solubility; it dictates the visibility of exchangeable protons (OH) and the resolution of aromatic signals.

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Comparative Analysis: DMSO-d vs. CDCl

For this specific alcohol-functionalized pyrimidine, DMSO-d

is the superior solvent.

Feature	DMSO-d (Recommended)	CDCl (Alternative)	Scientific Rationale
Solubility	Excellent	Moderate	Pyrimidines are polar; DMSO ensures complete dissolution, preventing concentration-dependent shifts.
-OH Signal	Visible Triplet	Broad Singlet / Invisible	DMSO inhibits proton exchange. The -OH proton couples with the adjacent CH ( ), confirming the alcohol functionality.
Water Peak	3.33 ppm	1.56 ppm	Water in DMSO does not typically overlap with the pyrimidine aromatic signals (8.0–9.0 ppm).
Aromatic Resolution	High	Variable	DMSO polarity often separates the H2 and H4/H6 signals more effectively than chloroform.

Experimental Workflow

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To ensure reproducibility and spectral fidelity, follow this self-validating workflow.



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Figure 1: Optimized NMR acquisition workflow for polar pyrimidine derivatives. Note the extended relaxation delay (D1=10s) recommended for accurate integration of the isolated H2 proton.

Protocol Specifics

- Sample Preparation: Dissolve 5–10 mg of **2-(Pyrimidin-5-yloxy)ethanol** in 0.6 mL of DMSO-d

  . Ensure the tube is clean and free of paramagnetic impurities (rust/dust) which broaden lines.

- Acquisition Parameters:
  - Pulse Angle: 30° or 90° (ensure D1 is adjusted).
  - Relaxation Delay (D1): Set to

    10 seconds. The H2 proton between the ring nitrogens has a long

    relaxation time. Short D1 values will under-integrate this signal, leading to incorrect stoichiometry.
  - Scans (NS): 16–64 scans are sufficient for this concentration.

Data Analysis & Comparison

Expected Analytical Profile (DMSO-d)

The following table outlines the theoretical and empirically expected shifts for the 5-substituted isomer.

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Position	Proton Type	Shift (, ppm)	Multiplicity	Integral	Coupling ( )	Assignment Logic
H2	Aromatic CH	8.85 – 9.00	Singlet (s)	1H	-	Most deshielded due to location between two electronegative N atoms.
H4, H6	Aromatic CH	8.40 – 8.60	Singlet (s)	2H	-	Equivalent due to symmetry plane through C2-C5.
-OH	Hydroxyl	4.80 – 5.00	Triplet (t)	1H	~5.0 Hz	Visible in DMSO. Couples to CH .
O-CH	Methylene	4.10 – 4.20	Triplet (t)	2H	~5.0 Hz	Deshielded by ether oxygen.

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CH -O	Methylene	3.70 – 3.80	Quad/Multiplet	2H	~5.0 Hz	Deshielded by hydroxyl; couples to OH and O-CH .

Comparative Discrimination: 5-Isomer vs. 2-Isomer

The most common synthesis error yields the 2-(Pyrimidin-2-yloxy)ethanol isomer. These must be distinguished by the aromatic splitting pattern.

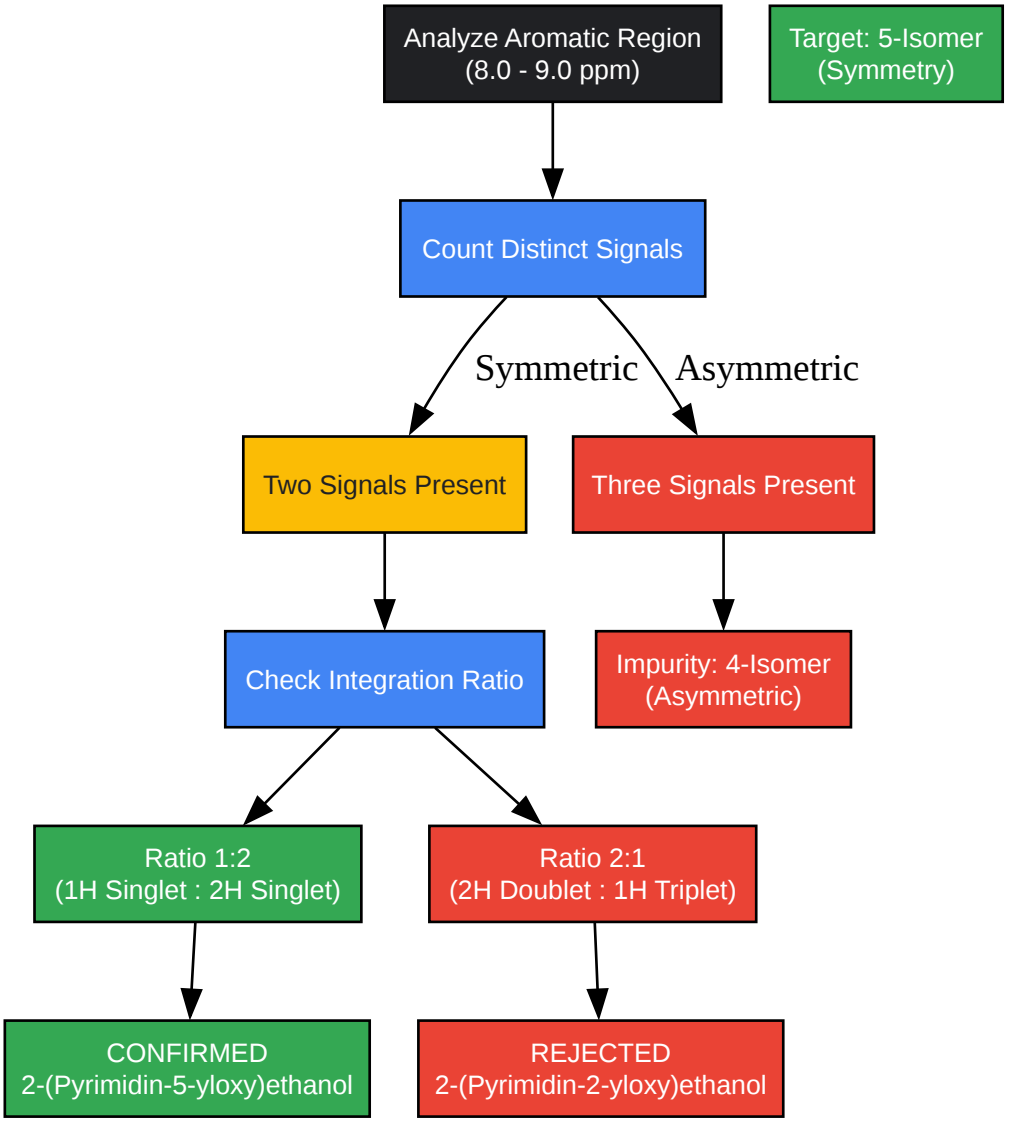

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Figure 2: Logic tree for distinguishing the target 5-substituted pyrimidine from common regioisomers.

Mechanistic Explanation:

- 5-Substituted (Target): The molecule has a plane of symmetry passing through C2 and C5. Therefore, protons H4 and H6 are chemically equivalent. You observe two aromatic signals: H2 (1H) and H4/H6 (2H).
- 2-Substituted (Alternative): If the ether linkage is at C2, the symmetry plane passes through C2 and C5. The remaining protons are H4, H5, and H6. H4 and H6 are equivalent (doublet), but H5 is unique (triplet). You observe a doublet (2H) and a triplet (1H).

Troubleshooting & Validation

- Missing OH Peak: If the OH peak is absent or broad in DMSO, the solvent may be "wet" (contains water), facilitating proton exchange. Dry the sample or add D

  O to confirm the disappearance of the OH signal (and collapse of the CH

  coupling).
- Integration Errors: If the H2 singlet integrates to < 0.9H relative to the H4/H6 signal, increase the Relaxation Delay (D1). The H2 proton is isolated from dipolar relaxation pathways, leading to saturation.

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